

# Navigating the Synthesis and Characterization of Brominated Fluorohydroxybenzaldehydes: A Technical Guide

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## Compound of Interest

Compound Name: *3-Bromo-4-fluoro-5-hydroxybenzaldehyde*

Cat. No.: *B14866605*

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## An Important Note on the Subject Compound

Initial searches for "**3-Bromo-4-fluoro-5-hydroxybenzaldehyde**" did not yield specific physical data, including its melting point, or a dedicated CAS number. This suggests that this specific isomer may not be a readily available commercial compound or extensively documented in accessible literature. However, a close structural isomer, 3-Bromo-5-fluoro-4-hydroxybenzaldehyde, is documented and commercially available. This guide will focus on the available technical data for this isomer and other closely related compounds to provide a comprehensive understanding of this class of molecules for researchers, scientists, and drug development professionals.

## Introduction to Brominated Fluorohydroxybenzaldehydes

Brominated and fluorinated hydroxybenzaldehydes are valuable building blocks in medicinal chemistry and materials science. The presence of a bromine atom provides a reactive handle

for further chemical modifications, such as cross-coupling reactions, while the fluorine atom can enhance metabolic stability, binding affinity, and lipophilicity of a molecule. The hydroxyl and aldehyde groups offer additional sites for chemical derivatization, making these compounds versatile intermediates in the synthesis of more complex molecules. Such fluorinated building blocks are of significant interest in drug discovery and biochemistry research.[1]

## Physicochemical Properties of 3-Bromo-5-fluoro-4-hydroxybenzaldehyde and Related Compounds

The precise physical properties of a molecule are critical for its application in research and development. The following table summarizes the available data for 3-Bromo-5-fluoro-4-hydroxybenzaldehyde and its related isomers.

Property	3-Bromo-5-fluoro-4-hydroxybenzaldehyde	3-Bromo-4-hydroxybenzaldehyde	3-Bromo-4-hydroxy-5-methoxybenzaldehyde
CAS Number	185345-46-4[2]	2973-78-6[3][4][5]	2973-76-4[6][7]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO <sub>2</sub> [2]	C <sub>7</sub> H <sub>5</sub> BrO <sub>2</sub> [3][5][8]	C <sub>8</sub> H <sub>7</sub> BrO <sub>3</sub> [7][9]
Molecular Weight	219.01 g/mol [2]	201.02 g/mol [3][4][5]	231.04 g/mol [7]
Melting Point	Not available	125-128 °C[5], 130-135 °C[4]	164-166 °C[6], 166-167 °C[7]
Appearance	Not available	White solid[3]	Slightly brown powder[7]

## Synthesis of 3-Bromo-5-fluoro-4-hydroxybenzaldehyde

The synthesis of 3-Bromo-5-fluoro-4-hydroxybenzaldehyde can be achieved through the bromination of 3-fluoro-4-hydroxybenzaldehyde. The following protocol is based on a reported synthetic route.[2]

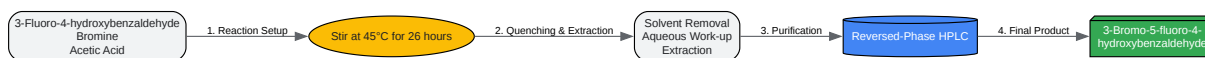
## Experimental Protocol

- Dissolution: Dissolve 3-fluoro-4-hydroxybenzaldehyde (1 equivalent) in acetic acid.
- Bromination: Slowly add a solution of bromine (1.2 equivalents) in acetic acid to the reaction mixture.
- Reaction: Stir the reaction mixture at 45°C for 26 hours.
- Work-up:
  - Remove the solvent under reduced pressure.
  - Add saturated saline to the residue and extract with ethyl acetate.
  - Combine the organic layers, dry with anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by reversed-phase semi-preparative high-performance liquid chromatography (HPLC) to obtain the final product.

## Rationale Behind Experimental Choices

- Solvent: Acetic acid is a common solvent for bromination reactions as it is polar and can dissolve the starting material, while also being relatively inert to bromine.
- Temperature: The reaction is carried out at a slightly elevated temperature of 45°C to increase the reaction rate without causing significant decomposition of the starting material or product.
- Purification: Reversed-phase HPLC is a powerful technique for purifying organic compounds, especially when dealing with closely related isomers or impurities that are difficult to remove by conventional column chromatography.

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for 3-Bromo-5-fluoro-4-hydroxybenzaldehyde.

## Applications in Research and Drug Development

While specific applications for **3-Bromo-4-fluoro-5-hydroxybenzaldehyde** are not documented, the applications of its related compounds provide insight into its potential uses.

- **Intermediate for Active Pharmaceutical Ingredients (APIs):** 3-Bromo-4-hydroxybenzaldehyde is an important intermediate in the synthesis of vanillin and the antibacterial drug trimethoprim.[10] The unique substitution pattern of these benzaldehydes makes them attractive starting materials for the synthesis of complex molecular architectures found in many pharmaceuticals.
- **Dyestuff and Fragrance Industries:** 3-Bromo-4-hydroxybenzaldehyde is also used in the manufacturing of dyes and as a precursor in the fragrance industry.[11] Its derivatives can possess distinct colors and scents.
- **Bioactivity:** A related compound, 3-Bromo-4,5-dihydroxybenzaldehyde, isolated from marine red algae, has shown potential as an antioxidant and anti-inflammatory agent.[12][13] This suggests that other brominated hydroxybenzaldehydes may also possess interesting biological activities.

## Safety and Handling

The safety profile of 3-Bromo-5-fluoro-4-hydroxybenzaldehyde is not explicitly detailed. However, based on the safety data for closely related compounds like 3-Bromo-4-hydroxybenzaldehyde, the following precautions should be considered:

- **Hazards:** May cause skin irritation, serious eye irritation, and respiratory irritation.[4]

- Personal Protective Equipment (PPE): It is recommended to handle this compound with appropriate PPE, including gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. Some related compounds are noted to be air-sensitive.[3]

## Conclusion

While direct information on **3-Bromo-4-fluoro-5-hydroxybenzaldehyde** is limited, a comprehensive technical overview can be constructed by examining its close isomer, 3-Bromo-5-fluoro-4-hydroxybenzaldehyde, and other related compounds. The available data on synthesis, physical properties, and applications of these analogs provide a solid foundation for researchers and drug development professionals interested in this class of molecules. The synthetic accessibility and the versatile chemical handles of these compounds make them valuable building blocks for the discovery of new chemical entities with potential applications in medicine and materials science.

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